

A Comprehensive Technical Guide to the Hazards and Handling of Cupric Nitrate Hemipentahydrate

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Compound of Interest

Compound Name: *Copper II nitrate hemipentahydrate*

Cat. No.: *B102555*

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For researchers, scientists, and drug development professionals, a thorough understanding of the chemical hazards and requisite safety protocols for all laboratory reagents is paramount. This guide provides an in-depth overview of the potential hazards associated with cupric nitrate hemipentahydrate and details essential handling precautions to ensure a safe laboratory environment.

Chemical and Physical Properties

Cupric nitrate hemipentahydrate, with the chemical formula $\text{Cu}(\text{NO}_3)_2 \cdot 2.5\text{H}_2\text{O}$, is a blue crystalline solid.^{[1][2][3]} It is an inorganic salt that is highly soluble in water and ethanol.^[2] Key physical and chemical data are summarized in the table below.

Property	Value	References
Molecular Weight	232.59 g/mol	[3][4]
Appearance	Blue crystalline solid	[2][5][6]
Odor	Odorless	[2][5][6]
Melting Point	114 - 115 °C (237.2 - 239 °F)	[2][5][7]
Density	2.3 g/cm ³	[2][7]
Solubility	Soluble in water and alcohols	[2]

Hazard Identification and Classification

Cupric nitrate hemipentahydrate is classified as a hazardous substance with multiple risk factors. It is a strong oxidizer and can intensify fires or even cause an explosion.[4] The substance is corrosive to metals.

From a health perspective, it is harmful if swallowed and can cause severe skin burns and eye damage.[4][6] It is also known to cause skin and eye irritation.[4][6] Inhalation may lead to respiratory tract irritation.[4][6] Chronic exposure may result in damage to the liver and kidneys.[6][8][9] There is also a potential for methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced.[6][8] One source has indicated that it is possibly carcinogenic to humans.[4] Environmentally, it is very toxic to aquatic life with long-lasting effects.[4]

The GHS hazard statements for cupric nitrate hemipentahydrate are summarized below:

GHS Hazard Statement	Description	References
H271 / H272	May cause fire or explosion; strong oxidizer / May intensify fire; oxidizer	[4]
H290	May be corrosive to metals	
H302	Harmful if swallowed	[4]
H314 / H315	Causes severe skin burns and eye damage / Causes skin irritation	[4]
H318 / H319	Causes serious eye damage / Causes serious eye irritation	[4][10]
H400 / H410	Very toxic to aquatic life / Very toxic to aquatic life with long lasting effects	[4]

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is crucial when working with cupric nitrate hemipentahydrate. The following sections detail the necessary procedures for safe handling, storage, and disposal.

Personal Protective Equipment (PPE) Protocol

Before handling the substance, all personnel must be equipped with the appropriate PPE.

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][8]
- Skin Protection:
 - Gloves: Wear impervious gloves, such as nitrile or rubber, to prevent skin contact.[4][8]
 - Protective Clothing: A lab coat or chemical-resistant apron should be worn.[4][8]

- Respiratory Protection: If there is a risk of dust formation or if working in a poorly ventilated area, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[\[5\]](#)
[\[8\]](#)

General Handling and Storage Protocol

- Engineering Controls: Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended.[\[5\]](#)[\[11\]](#) Ensure that eyewash stations and safety showers are readily accessible.[\[4\]](#)[\[8\]](#)
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[8\]](#)
 - Do not breathe dust.[\[5\]](#)
 - Wash hands thoroughly after handling.[\[4\]](#)[\[8\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[8\]](#)
 - Keep away from combustible materials, reducing agents, organic materials, and powdered metals.[\[4\]](#)[\[7\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[11\]](#)
 - Keep containers tightly closed.[\[5\]](#)[\[11\]](#)
 - Store away from incompatible materials.[\[4\]](#)[\[11\]](#)

Spill Response Protocol

In the event of a spill, the following protocol should be followed:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.

- Containment: Prevent the spill from entering drains or waterways.[4]
- Clean-up:
 - Wear the appropriate PPE as detailed in section 3.1.
 - For solid spills, carefully sweep or vacuum the material and place it into a suitable, closed container for disposal.[4][8] Avoid generating dust.[8]
 - Do not use combustible materials, such as paper towels, for cleaning up spills.[8]
 - Thoroughly clean the spill area with water to remove any residual contamination.[4]
- Disposal: Dispose of all waste and cleanup materials in accordance with local, state, and federal regulations.[4][5]

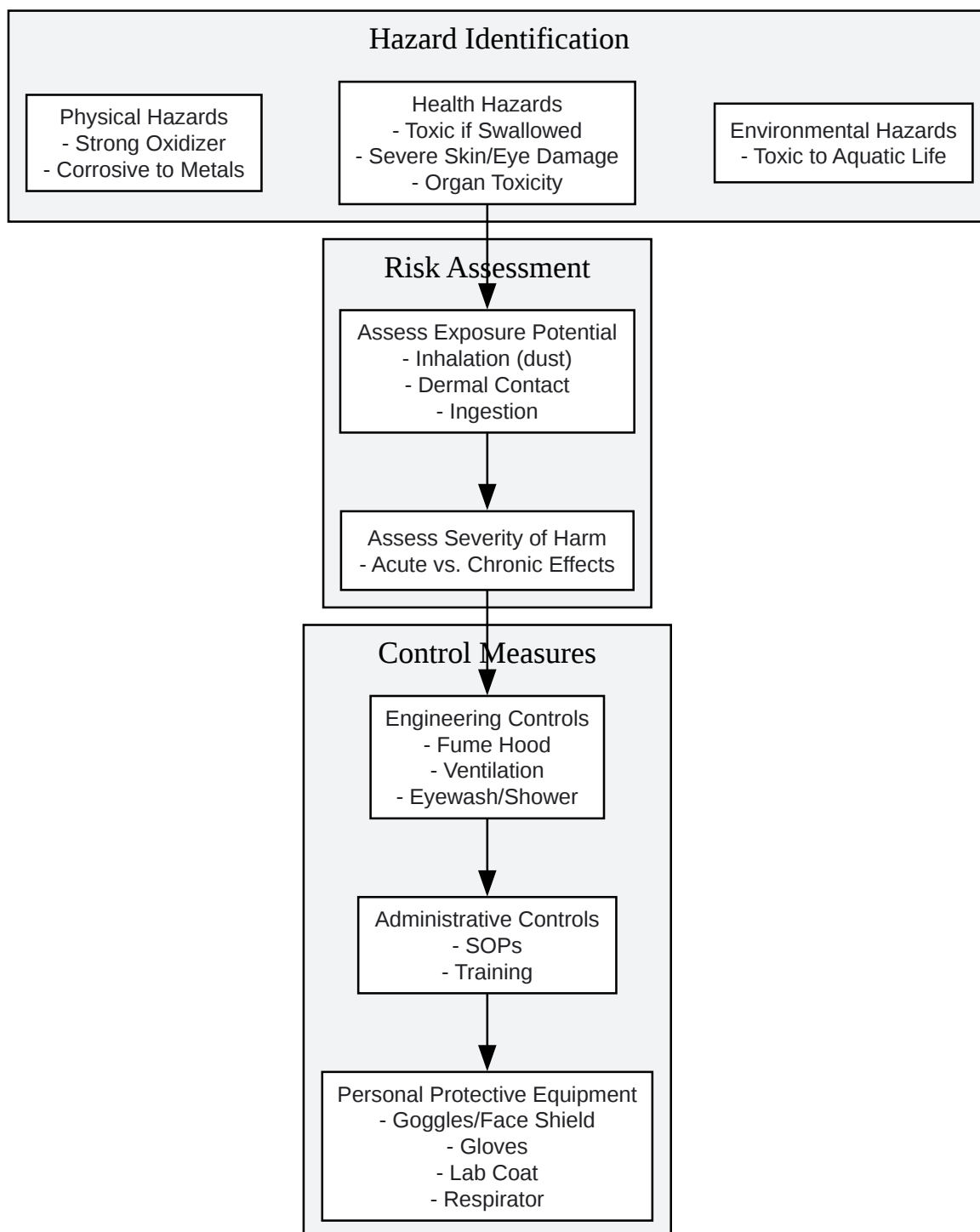
First Aid Protocol

In case of exposure, immediate first aid is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][8] Seek immediate medical attention.[4]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[4][8] Wash the affected area with soap and water.[4] Get medical attention.[4]
- Inhalation: Move the victim to fresh air and keep them at rest.[4] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[4] Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting.[5] If the victim is conscious, rinse their mouth with water.[4] Never give anything by mouth to an unconscious person.[4] Call a poison center or doctor immediately.[5]

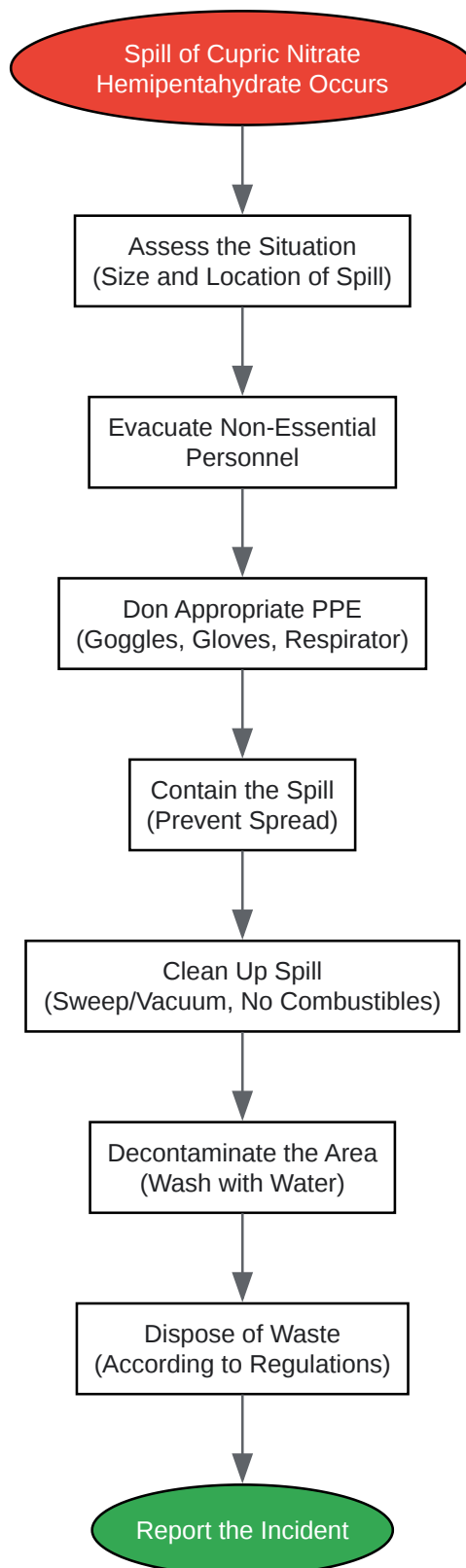
Visualized Workflows and Relationships

To further clarify the safety procedures, the following diagrams illustrate key workflows and logical relationships for handling cupric nitrate hemipentahydrate.



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Hazard Identification and Control Workflow

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Spill Response Workflow

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